

# Diethyl (5-bromopentyl)malonate safety data sheet (SDS) information

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## Compound of Interest

Compound Name: (5-Bromopentyl)malonic Acid  
Diethyl Ester

Cat. No.: B162530

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## In-Depth Technical Safety Guide: Diethyl (5-bromopentyl)malonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for Diethyl (5-bromopentyl)malonate (CAS No. 1906-95-2). The information is compiled for professionals in research and drug development to ensure safe handling and use of this compound.

## Substance Identification and Properties

Diethyl (5-bromopentyl)malonate, with the molecular formula  $C_{12}H_{21}BrO_4$ , is a colorless to light yellow or light orange clear liquid. It is primarily used as a laboratory reagent.<sup>[1][2]</sup>

## Quantitative Physical and Chemical Data

The following table summarizes the key physical and chemical properties of Diethyl (5-bromopentyl)malonate.

Property	Value	Source
Molecular Weight	309.20 g/mol	[1][3]
Boiling Point	161 °C @ 3 mmHg (0.4 kPa)	[1][2][4][5]
Density	1.23 g/cm <sup>3</sup>	[1][6]
Flash Point	147.5 °C	[4]
Purity	>97.0% (GC)	[1][7]
Appearance	Colorless to Light yellow to Light orange clear liquid	
Vapor Pressure	No data available	[1]
Auto-ignition Temperature	No data available	[1][2]
Water Solubility	No data available	[2]

## Hazard Identification and Classification

According to the Regulation (EC) No 1272/2008, Diethyl (5-bromopentyl)malonate is not classified as a hazardous substance or mixture.[1][2] Consequently, no hazard pictograms, signal words, or hazard statements are required for its labeling.[1][2]

## Toxicological Data Summary

There is a lack of comprehensive toxicological data for Diethyl (5-bromopentyl)malonate. The available safety data sheets indicate that information on acute toxicity, skin corrosion/irritation, serious eye damage/irritation, germ cell mutagenicity, and carcinogenicity is not available.[1][2] The health risks of this product have not been fully determined.[1]

Toxicological Endpoint	Result
Acute Toxicity (Oral, Dermal, Inhalation)	No information available[2]
Skin Corrosion/Irritation	No information available[2]
Serious Eye Damage/Irritation	No information available[2]
Respiratory or Skin Sensitization	No information available
Germ Cell Mutagenicity	No information available[2]
Carcinogenicity	No information available[2]
Reproductive Toxicity	No information available[2]
Specific Target Organ Toxicity (Single Exposure)	No information available
Specific Target Organ Toxicity (Repeated Exposure)	No information available
Aspiration Hazard	No information available

## Safe Handling and Storage

To ensure safety when working with Diethyl (5-bromopentyl)malonate, the following precautions should be observed.

### Handling

- Ensure adequate ventilation and use local exhaust ventilation to prevent the generation of vapor or mist.[1][2]
- Avoid contact with skin, eyes, and clothing.[1][2]
- Wear appropriate personal protective equipment (PPE).
- Wash hands and face thoroughly after handling.[1][2]

### Storage

- Keep the container tightly closed.[1][2]

- Store in a cool, shaded, and dry place.[\[1\]](#)[\[2\]](#)
- Protect from moisture and store under an inert gas.[\[1\]](#)[\[2\]](#)
- Store away from incompatible materials such as oxidizing agents.

## Emergency Procedures

### First-Aid Measures

The following first-aid measures are recommended in case of exposure:

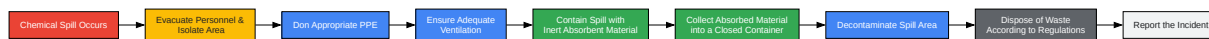
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Seek medical advice if you feel unwell.[\[1\]](#)[\[2\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin well with water. If skin irritation or a rash occurs, get medical advice or attention.[\[1\]](#)[\[2\]](#)
- Eye Contact: Rinse with plenty of water. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice or attention.[\[1\]](#)[\[2\]](#)
- Ingestion: Rinse the mouth and get medical advice or attention.[\[1\]](#)[\[2\]](#)

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use extinguishing measures that are appropriate to the local circumstances and the surrounding environment.[\[2\]](#)
- Specific Hazards: Decomposition upon combustion or at high temperatures may generate poisonous fumes, including carbon oxides and halogenated compounds.[\[1\]](#) Closed containers may explode from the heat of a fire.[\[1\]](#)
- Protective Equipment: Wear self-contained breathing apparatus if necessary.[\[1\]](#)

### Accidental Release Measures

In the event of a spill, the following workflow should be followed to ensure a safe and effective cleanup.



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*Workflow for handling a chemical spill.*

## Ecological Information

There is no data available on the ecotoxicity of Diethyl (5-bromopentyl)malonate.[2] The substance is not considered to be persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB) at levels of 0.1% or higher.[1][2] It is advised to prevent the product from entering drains.[2]

## Regulatory Information

Diethyl (5-bromopentyl)malonate is not listed on the EPA Toxic Substances Control Act (TSCA) inventory and is intended for research and development purposes only.[1]

This guide is intended for informational purposes only and should not be a substitute for a formal safety review and adherence to all applicable institutional and regulatory guidelines.

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